

The Solubility Profile of Cy5.5 Azide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cy5.5 azide

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An in-depth guide for researchers, scientists, and drug development professionals on the solubility characteristics of **Cy5.5 azide**, a near-infrared fluorescent probe essential for bioconjugation and imaging applications.

Cy5.5 azide is a fluorescent dye widely utilized in life sciences research for the labeling and detection of biomolecules through "click chemistry." Its near-infrared (NIR) fluorescence properties make it particularly valuable for in vivo imaging, where it minimizes autofluorescence from biological tissues. A critical parameter for its effective use is its solubility in various solvents, which dictates its handling, reaction conditions, and applications. This technical guide provides a comprehensive overview of the solubility of **Cy5.5 azide**, supported by quantitative data, experimental protocols, and a workflow for its application in click chemistry.

Core Physicochemical Properties

Cy5.5 azide is a hydrophobic molecule, a characteristic that significantly influences its solubility. For applications requiring high aqueous solubility, a sulfonated version, Sulfo-**Cy5.5 azide**, is available and should be considered.^{[1][2][3]}

Quantitative Solubility Data

The solubility of non-sulfonated **Cy5.5 azide** has been determined in several common laboratory solvents. The following table summarizes the available quantitative data for easy comparison.

Solvent	Solubility	Molarity (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	≥70.1 mg/mL[4]	>100 mM	-
Ethanol (EtOH)	≥46.2 mg/mL[4]	>65 mM	Requires sonication to achieve this concentration.
Water	1.2 mg/L (1.6 μM)[5][6]	1.6 μM	Practically insoluble. [5][6]

Qualitative Solubility Data

In addition to quantitative data, several sources describe the solubility of **Cy5.5 azide** in a qualitative manner. This information is useful for selecting appropriate solvents for stock solutions and reaction mixtures.

Solvent	Solubility Description
Dimethylformamide (DMF)	Soluble[5][6][7][8][9][10][11]
Dichloromethane (DCM) / Chloroform	Soluble[5][6][7][8]
Methanol (MeOH)	Freely Soluble[7][10]
Acetonitrile (ACN)	Soluble in conventional organic solvents[1]
Tetrahydrofuran (THF)	Soluble in conventional organic solvents[1]
Water	Poorly soluble / Practically insoluble[5][6][7]

Experimental Protocols

Protocol for Preparing a Stock Solution of **Cy5.5 Azide**

This protocol provides a general procedure for dissolving and preparing a stock solution of **Cy5.5 azide** for use in labeling reactions.

Materials:

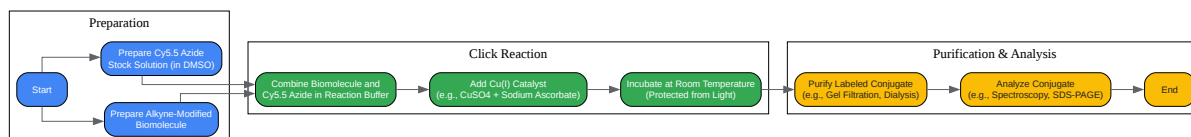
- **Cy5.5 azide** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes

Methodology:

- **Weighing the Dye:** Carefully weigh the desired amount of **Cy5.5 azide** powder in a microcentrifuge tube. Perform this step quickly to minimize exposure to atmospheric moisture, as the dye is hygroscopic.
- **Adding the Solvent:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube to achieve the desired stock solution concentration (e.g., 10 mM). It is recommended to dissolve the dye in an organic solvent like DMSO first before adding it to an aqueous reaction mixture.^[1]
- **Dissolution:** Vortex the tube thoroughly until the dye is completely dissolved. The solution should be clear and free of any visible particles. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- **Storage:** Store the stock solution at -20°C, protected from light and moisture.^{[4][5][6][7]} For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Experimental Workflow: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The following diagram illustrates a typical experimental workflow for labeling a biomolecule with **Cy5.5 azide** using a copper-catalyzed click reaction (CuAAC). This reaction is a cornerstone of bioconjugation due to its high efficiency and specificity.^{[11][12]}

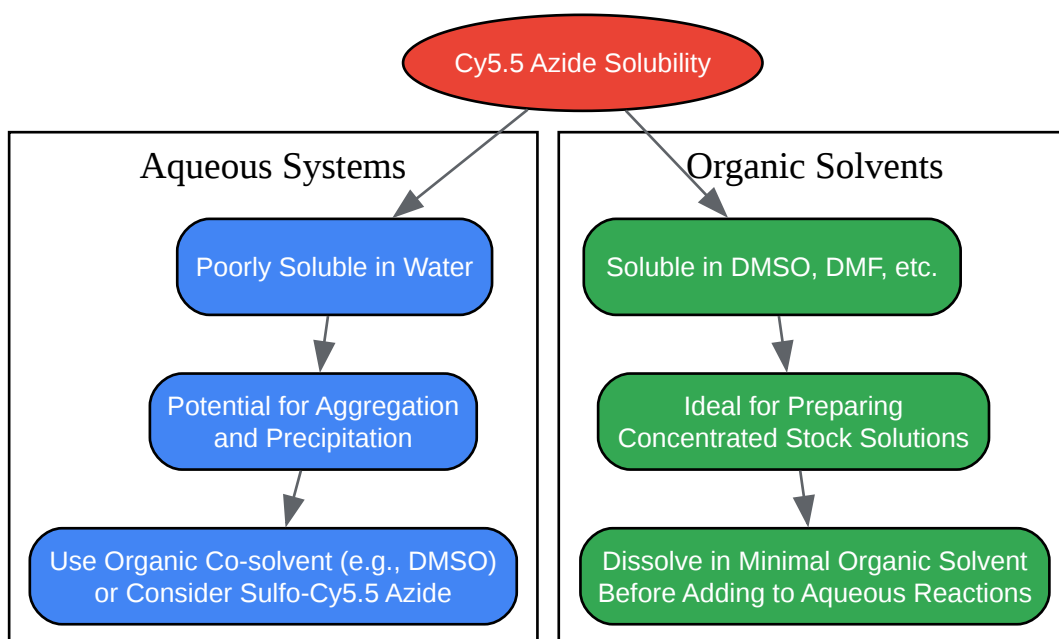


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Workflow for CuAAC Labeling with **Cy5.5 Azide**.

Logical Relationship: Solubility and Experimental Design

The solubility of **Cy5.5 azide** is a critical factor that dictates the design of labeling experiments. The diagram below illustrates the logical considerations based on the dye's solubility profile.



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Decision-making based on **Cy5.5 Azide** solubility.

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